Apodoa: A Technical Overview of a Rare Terpenoid Glycoside

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Compound of Interest

Compound Name:	*Apodoa*
CAS No.:	*92751-87-6*
Cat. No.:	*B1234849*

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Abstract

Apodoa is a naturally occurring terpenoid glycoside that has been isolated from the fruits of Gymnocladus chinensis. While its chemical structure has been elucidated, publicly available data on its biological activity, experimental protocols, and mechanism of action remain scarce. This document provides a concise summary of the known chemical properties of **Apodoa** and outlines the challenges in providing a comprehensive technical guide due to the limited extent of current research.

Chemical Structure and Properties

Apodoa is chemically identified as (2E,6S)-2,6-dimethyl-6-[(2S,3R,4S,5S)-3,4,5-trihydroxyoxan-2-yl]oxyocta-2,7-dienoic acid.[1] It is classified as an α-L-Arabinopyranoside derivative of an epoxy-octadienol. The fundamental chemical and physical properties of **Apodoa** are summarized in the table below.

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Property	Value	Source
Molecular Formula	$C_{15}H_{24}O_7$	PubChem[1]
Molecular Weight	316.35 g/mol	PubChem[1]
IUPAC Name	(2E,6S)-2,6-dimethyl-6-[(2S,3R,4S,5S)-3,4,5-trihydroxyoxan-2-yl]oxyocta-2,7-dienoic acid	PubChem[1]
CAS Registry Number	92751-87-6	PubChem[1]
Synonyms	Apodoa	PubChem[1]

Natural Source and Isolation

Apodoa has been identified as a constituent of the fruits of the tree Gymnocladus chinensis, commonly known as the Chinese coffee tree or soap tree. This deciduous tree is native to China and belongs to the Fabaceae family.[2][3]

Detailed experimental protocols for the isolation and purification of **Apodoa** from Gymnocladus chinensis are not readily available in the current scientific literature. General methods for the extraction of terpenoid glycosides from plant materials typically involve solvent extraction followed by various chromatographic techniques.

Biological Activity and Signaling Pathways

As of the date of this document, there is a notable absence of published studies detailing the biological activity of **Apodoa**. Consequently, no information exists regarding its potential therapeutic effects, mechanism of action, or any associated signaling pathways. The creation of diagrams for signaling pathways, as requested, is not possible without this foundational research.

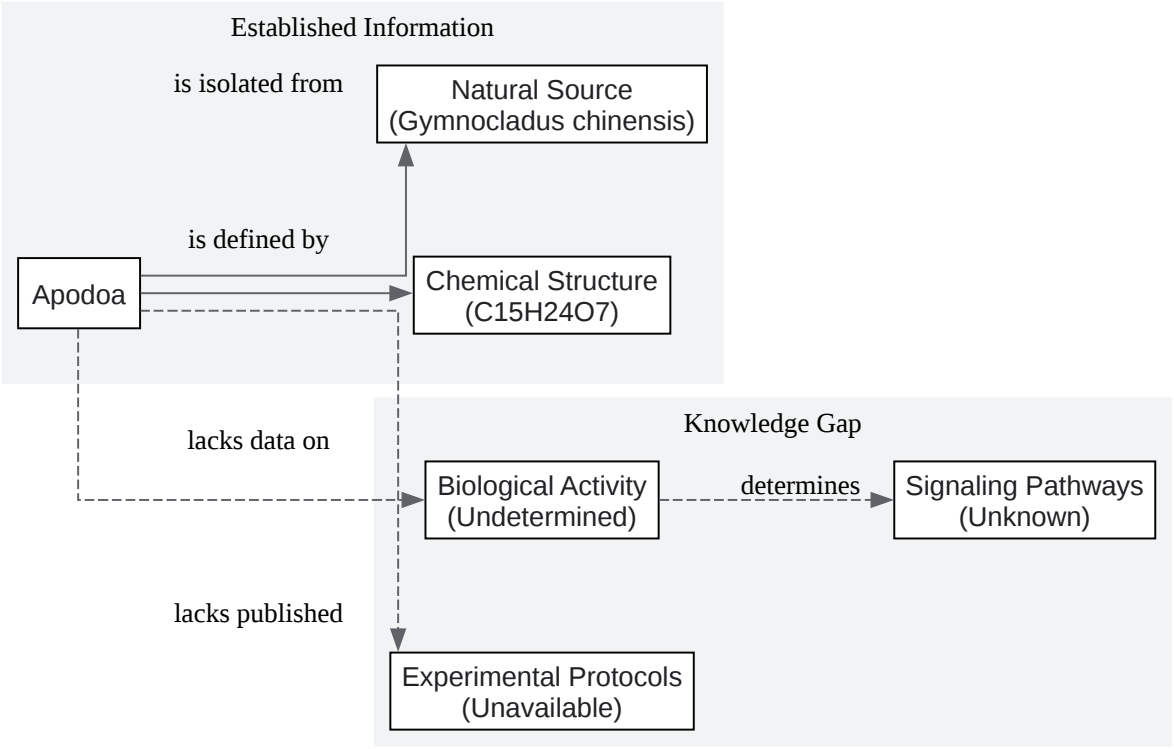
Experimental Protocols

A comprehensive search of scientific databases has not yielded any specific experimental protocols related to **Apodoa**. This includes methodologies for its synthesis, in vitro or in vivo assays to determine biological activity, or analytical methods for its quantification.

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Logical Relationship of Available Information

The following diagram illustrates the limited scope of currently available information regarding **Apodoa**, highlighting the knowledge gap in its biological functions and experimental data.



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Figure 1: Knowledge map for the compound **Apodoa**.

Conclusion

While the chemical identity of **Apodoa** is established, it remains a poorly characterized natural product. The lack of research into its biological effects and the absence of published experimental procedures present a significant hurdle to a more in-depth understanding of this compound. Further investigation is required to uncover its potential pharmacological relevance

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and to develop the comprehensive technical documentation sought by the research and drug development community. At present, it is not possible to provide a detailed technical guide or whitepaper on **Apodoa** that meets the core requirements of extensive data presentation, experimental protocols, and pathway visualizations.

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References

- 1. Gymnocladus chinensis | Soap Tree | Yunnan Bean | plant lust [plantlust.com]
- 2. Gymnocladus chinensis - Deciduous - Chinese Coffee Tree, Coffee Tree, Soap Tree, Yunnan Bean [sheffields.com]
- 3. Gymnocladus chinensis (Chinese Coffee Tree, Soap Tree) | North Carolina Extension Gardener Plant Toolbox [plants.ces.ncsu.edu]
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